

Part 1: Core Properties and Specifications

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Compound of Interest

Compound Name: *Fmoc-3-iodo-D-Tyr-OH*

Cat. No.: *B1442744*

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N- α -(9-Fluorenylmethoxycarbonyl)-3-iodo-D-tyrosine, or **Fmoc-3-iodo-D-Tyr-OH**, is a derivative of the amino acid D-tyrosine. The Fmoc protecting group on the alpha-amino function makes it perfectly suited for use in the widely adopted Fmoc-based solid-phase peptide synthesis (SPPS).[1][2] The iodine atom at the 3-position of the phenyl ring is the key feature, providing a reactive handle for various chemical modifications and applications.[3]

A summary of its key chemical and physical properties is presented below.

Identifier	Value
CAS Number	244028-70-4[3][4][5][6]
Molecular Formula	C ₂₄ H ₂₀ INO ₅ [3][4][6]
Molecular Weight	~529.3 g/mol [4][6]
IUPAC Name	(2R)-2-[[[(9H-fluoren-9-yl)methoxy]carbonylamino]-3-(4-hydroxy-3-iodophenyl)propanoic acid[6]
Appearance	White to off-white powder or solid[3][4]
Purity	Typically $\geq 98\%$ (HPLC)[3][4]
Melting Point	134-137 °C or 147-157 °C (Varies by supplier) [3][4]
Solubility	Soluble in DMF and DMSO
Storage	2-8°C, Keep in dark place, Sealed in dry[3][4]

Part 2: Sourcing, Pricing, and Quality Control

Procuring high-quality reagents is the foundation of reproducible scientific research. **Fmoc-3-iodo-D-Tyr-OH** is a specialized reagent available from a number of reputable chemical suppliers. When selecting a supplier, researchers should consider not only price but also purity, availability of technical documentation (like Certificates of Analysis), and lead times.

Supplier	Product Name/Synonym	Purity	Pricing/Availability
Chem-Impex	Fmoc-3-iodo-D-tyrosine	≥98% (HPLC)[3]	Inquire for pricing; listed as unavailable at times.[3]
Chongqing Chemdad	FMOC-3-iodo-D-TYR-OH	≥98% (HPLC)[4]	Inquire for quotation. [4]
Aralez Bio	Fmoc-3-iodo-D-tyrosine	95% purity, 99% ee	\$400.00 for 0.1 unit, \$500.00 for 1 unit (shipping calculated at checkout).[5]
Bachem	Fmoc-3-iodo-Tyr-OH (L-form)	Not specified	CHF 360.60 (1g) – CHF 1,416.70 (5g). Note: This is for the L-enantiomer.[7]
AK Scientific	Fmoc-3-iodo-D-Tyr-OH	Not specified	A market report mentions a new synthesis route from this company promising improved purity.[1]

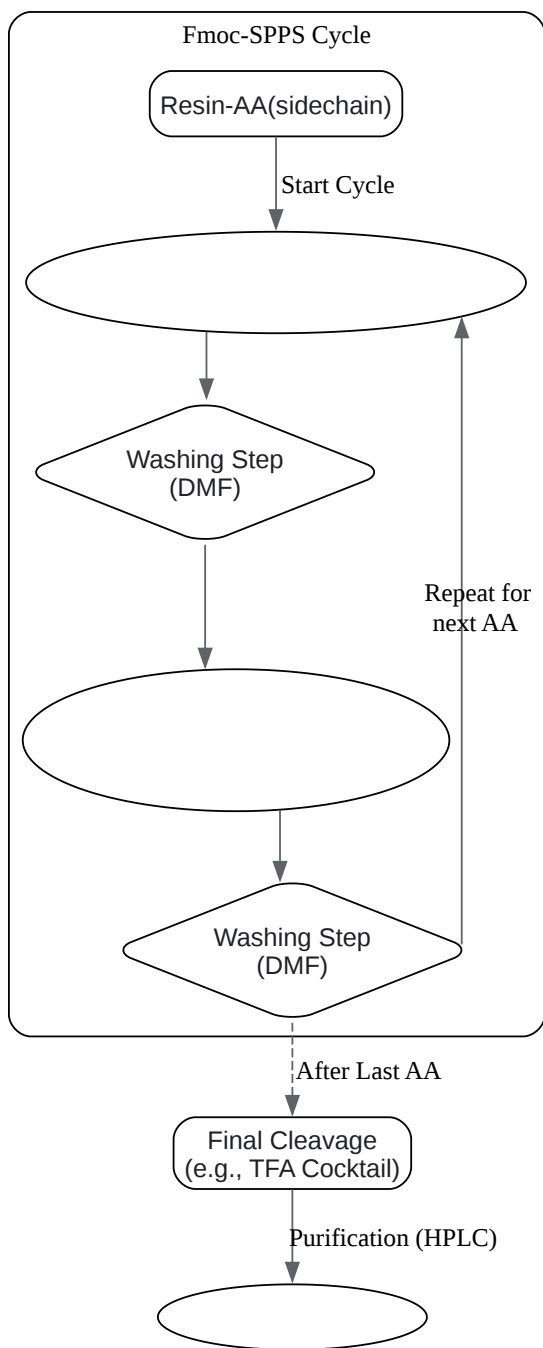
Expert Insight: Always request a lot-specific Certificate of Analysis (CoA) before purchase. The CoA provides critical data on purity (typically determined by HPLC), identity (confirmed by NMR or MS), and optical rotation, ensuring the material meets the stringent requirements for peptide synthesis.

Part 3: Core Applications in Peptide Science

The utility of **Fmoc-3-iodo-D-Tyr-OH** stems from the unique properties conferred by the iodine atom. It serves as more than just a bulky side chain; it is a functional handle for a variety of advanced applications.

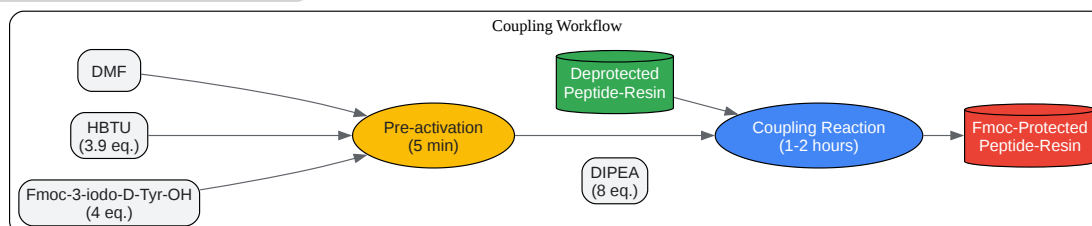
Solid-Phase Peptide Synthesis (SPPS)

The primary application of this reagent is as a building block in Fmoc-SPPS.[3] The Fmoc group provides a base-labile protecting group, allowing for its selective removal under mild conditions that do not affect most acid-labile side-chain protecting groups, a core principle of Fmoc SPPS orthogonality.[2][8][9] The incorporation of an iodinated tyrosine allows for the precise placement of this modified residue within a peptide sequence.



General workflow of the Fmoc Solid-Phase Peptide Synthesis (SPPS) cycle.

Workflow for the activation and coupling of Fmoc-3-iodo-D-Tyr-OH in SPPS.



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